

Technical Profile: N-Methoxy-N-methyl-2-phenoxyacetamide

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Compound of Interest

Compound Name: *N-methoxy-N-methyl-2-phenoxyacetamide*

CAS No.: 91012-53-2

Cat. No.: B1594527

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CAS Number: 91012-53-2[1][2][3]

Part 1: Executive Summary

N-Methoxy-N-methyl-2-phenoxyacetamide is a specialized organic intermediate belonging to the class of Weinreb amides. It serves as a critical electrophilic building block in medicinal chemistry, specifically designed to enable the controlled synthesis of phenoxy-methyl ketones.

Unlike standard acid chlorides or esters, which often suffer from nucleophilic over-addition (yielding tertiary alcohols), this Weinreb amide forms a stable chelated tetrahedral intermediate upon reaction with organometallic reagents (Grignard or Organolithium). This unique mechanistic feature guarantees the exclusive formation of ketones upon acidic workup, making it an indispensable tool in the synthesis of complex pharmaceutical scaffolds, including phthalazine derivatives and other phenoxy-bearing pharmacophores.

Part 2: Chemical Identity & Physicochemical Properties

Nomenclature & Identifiers

Property	Detail
CAS Number	91012-53-2
IUPAC Name	N-Methoxy-N-methyl-2-phenoxyacetamide
Synonyms	2-Phenoxy-N-methoxy-N-methylacetamide; Weinreb amide of phenoxyacetic acid
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Molecular Weight	195.22 g/mol
SMILES	<chem>COCc1ccccc1.CN(OC)C(=O)COc1ccccc1</chem>
InChI Key	Generated from structure: Ph-O-CH ₂ -CO-N(OMe)Me

Physical Characteristics[1][4]

- Physical State: Light yellow viscous oil [1].
- Solubility: Highly soluble in dichloromethane (DCM), ethyl acetate, and tetrahydrofuran (THF). Limited solubility in water due to the lipophilic phenoxy moiety.
- Stability: Stable under standard laboratory conditions; hygroscopic. Store under inert atmosphere (N₂ or Ar) at 2–8°C.

Part 3: Synthesis & Production Protocols

The synthesis of **N-methoxy-N-methyl-2-phenoxyacetamide** is most efficiently achieved via the direct coupling of phenoxyacetic acid with N,O-dimethylhydroxylamine hydrochloride. While carbodiimide couplings (EDC/DCC) are common, the Phosphorus Oxychloride (POCl₃) method is preferred for its high yield and operational simplicity [1].

One-Pot Synthesis Protocol (POCl₃ Method)

Reagents:

- Phenoxyacetic acid (1.0 eq)
- N,O-Dimethylhydroxylamine HCl (1.2 eq)
- Phosphorus Oxychloride (POCl_3) (1.1 eq)
- Diisopropylethylamine (DIPEA) (3.0 eq)
- Solvent: Dichloromethane (DCM), anhydrous

Step-by-Step Procedure:

- Preparation: Charge a flame-dried round-bottom flask with phenoxyacetic acid (e.g., 10 mmol) and N,O-dimethylhydroxylamine hydrochloride (12 mmol) in anhydrous DCM (20 mL).
- Base Addition: Cool the mixture to 0°C in an ice bath. Add DIPEA (30 mmol) dropwise over 10 minutes. The mixture may become heterogeneous.
- Activation: Add POCl_3 (11 mmol) dropwise strictly at 0°C to control the exotherm.
- Reaction: Remove the ice bath and stir at room temperature (25°C) for 2 hours. Monitor conversion via TLC (System: Hexane/EtOAc 3:2).
- Quench: Cool back to 0°C and quench carefully with saturated aqueous NaHCO_3 solution.
- Workup: Extract the aqueous layer with DCM (3 x 20 mL). Wash combined organics with 1M HCl (to remove unreacted amine), water, and brine.
- Purification: Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo. Purify the crude oil via silica gel flash chromatography (Eluent: 20-40% EtOAc in Hexanes).

Yield Expectation: 85–90% as a light yellow oil.

Synthesis Workflow Diagram



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Figure 1: One-pot synthesis workflow using phosphorus oxychloride activation.

Part 4: Reactivity & Applications (Mechanism of Action)

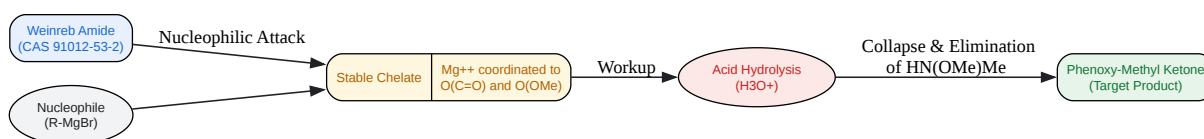
The primary utility of CAS 91012-53-2 lies in the Weinreb Ketone Synthesis.

The Chelation Control Mechanism

When a Grignard reagent (R-MgBr) or Organolithium (R-Li) attacks the amide carbonyl, the reaction does not proceed to the ketone immediately, nor does it collapse to an unstable intermediate that allows a second attack (over-addition).

Instead, the metal cation (Mg^{2+} or Li^{+}) forms a stable 5-membered cyclic chelate between the carbonyl oxygen and the methoxy oxygen. This "Tetrahedral Intermediate" is stable in the reaction mixture and only collapses to the ketone upon acidic hydrolysis during workup.

Mechanistic Diagram



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Figure 2: The Weinreb Chelation Model preventing over-addition of nucleophiles.

Specific Applications in Drug Development

- Phthalazine Derivatives: Used as a precursor to introduce the phenoxyacetyl motif into phthalazine scaffolds, which are investigated for anti-inflammatory and anticancer properties [2].

- **Protease Inhibitors:** The phenoxy-ketone moiety serves as a transition-state mimic in various peptide-based inhibitors.
- **Fragment-Based Drug Discovery:** The compound allows for the rapid diversification of the "R" group in Ph-O-CH₂-CO-R libraries via parallel synthesis with different Grignard reagents.

Part 5: Safety & Handling

Hazard Class	Statement
Skin Irritation	Causes skin irritation (Category 2).
Eye Irritation	Causes serious eye irritation (Category 2A).
Handling	Wear nitrile gloves and safety goggles. Avoid inhalation of mists.
Storage	Hygroscopic. Keep container tightly closed in a dry, well-ventilated place.

Part 6: References

- Narender, T. et al. (2019). "A Facile One-Pot Synthesis of Weinreb Amides from Carboxylic Acids with POCl₃." *World Journal of Pharmaceutical Research*, 8(4), 823-833.
- Google Patents. (2008). "1-amino-phthalazine derivatives, the preparation and the therapeutic use thereof." US Patent 7423030B2.
- Nahm, S.; Weinreb, S. M. (1981). "N-methoxy-N-methylamides as effective acylating agents." *Tetrahedron Letters*, 22(39), 3815–3818.

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